

Spectroscopic Characterization of cis-2-Benzoyl-3-phenylaziridine: A Technical Guide

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Compound of Interest

Compound Name: 2-benzoyl-3-phenylaziridine

CAS No.: 51659-21-3

Cat. No.: B1267185

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Part 1: Executive Summary & Strategic Importance

The characterization of **cis-2-benzoyl-3-phenylaziridine** represents a classic yet critical challenge in heterocyclic chemistry. Unlike simple aliphatic aziridines, this molecule combines a strained three-membered ring with significant conjugation (benzoyl and phenyl groups), leading to unique electronic and photochromic properties.

For drug development professionals, accurate differentiation between the cis and trans diastereomers is paramount.^[1] The cis isomer is often the kinetic product of the Cromwell reaction or specific photocyclizations, whereas the trans isomer is thermodynamically favored. Misidentification can lead to erroneous structure-activity relationship (SAR) data, particularly given the molecule's propensity for ring-opening reactions to form azomethine ylides—a mechanism exploited in both photo-switching materials and cycloaddition syntheses.

This guide moves beyond basic spectral listing to provide a causal analysis of the spectroscopic signatures, focusing on the definitive discrimination of stereochemistry using Nuclear Magnetic Resonance (NMR) and the validation of photochromic behavior via UV-Vis spectroscopy.

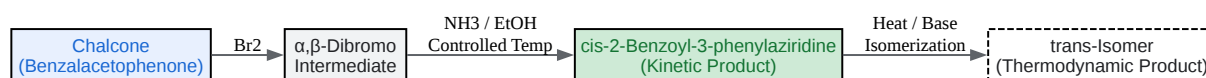
Part 2: Structural Logic & Synthesis Context[2]

To interpret the spectra, one must understand the molecular geometry.[1]

- Bonding: The nitrogen atom is hybridized (pyramidal inversion barrier exists but is surmountable).
- Conformation: The cis isomer places the benzoyl and phenyl groups on the same face of the ring. This increases steric strain compared to the trans isomer but allows for specific orbital overlaps that influence the NMR coupling constants.

Synthesis Pathway (Context for Impurities)

The most common route is the Gabriel-Cromwell reaction. Understanding this helps identify common impurities (e.g., unreacted chalcone or the trans isomer).



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Figure 1: The Gabriel-Cromwell synthetic pathway highlighting the kinetic vs. thermodynamic relationship between isomers.

Part 3: Spectroscopic Characterization (The Core)

Nuclear Magnetic Resonance (¹H NMR)

This is the primary validation method. The distinction between cis and trans rests on the Vicinal Karplus relationship, which is inverted in three-membered rings compared to alkenes.

The "Cis > Trans" Coupling Rule

In aziridines (and epoxides/cyclopropanes), the vicinal coupling constant () follows a specific pattern due to the rigid dihedral angles:

- : Typically 6.0 – 9.0 Hz.
- : Typically 2.0 – 5.0 Hz.

Critical Insight: Do not confuse this with alkene coupling, where

. In the aziridine ring, the cis protons have a dihedral angle near 0°, maximizing the coupling interaction.

H NMR Data Table (CDCl₃)

, 400 MHz)

Proton Assignment	Chemical Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Mechanistic Explanation
H-2 (C-H adjacent to C=O)	3.30 – 3.50	Doublet (d)		Deshielded by the anisotropic effect of the carbonyl group.
H-3 (C-H adjacent to Ph)	3.10 – 3.30	Doublet (d)		Benzylic position; shielded relative to H-2.
N-H	2.0 – 3.0	Broad Singlet	N/A	Variable; depends on concentration and H-bonding. Exchangeable with D ₂ O.
Aromatic Protons	7.10 – 8.10	Multiplet (m)	N/A	Ortho protons of the benzoyl group are most deshielded (~8.0 ppm).

Protocol for Stereochemical Assignment:

- Acquire

¹H NMR in CDCl₃

[1]

- Locate the two doublets in the 3.0–3.5 ppm region.

- Calculate

[2][3] If

Hz, assign as cis. If

Hz, assign as trans.

- Self-Validation: Perform a D

O shake. The N-H signal should disappear, but the ring protons (C-H) remain, confirming they are not exchangeable protons.

Infrared Spectroscopy (FT-IR)

IR is used to confirm functional groups and assess ring strain.

- Carbonyl Stretch (

):1675 – 1690 cm⁻¹

.

- Insight: This is lower than a typical saturated ketone (1715 cm⁻¹)

) due to conjugation with the phenyl ring, but slightly raised by the ring strain of the aziridine.

- N-H Stretch:3200 – 3300 cm⁻¹

(weak/medium).

- Ring Deformation: ~1200 – 1250 cm

(characteristic breathing mode of the 3-membered ring).

UV-Vis & Photochromism

The defining feature of **cis-2-benzoyl-3-phenylaziridine** is its photochromic behavior. Upon UV irradiation, the C-C bond of the aziridine ring cleaves (conrotatory or disrotatory depending on conditions) to form a colored azomethine ylide.

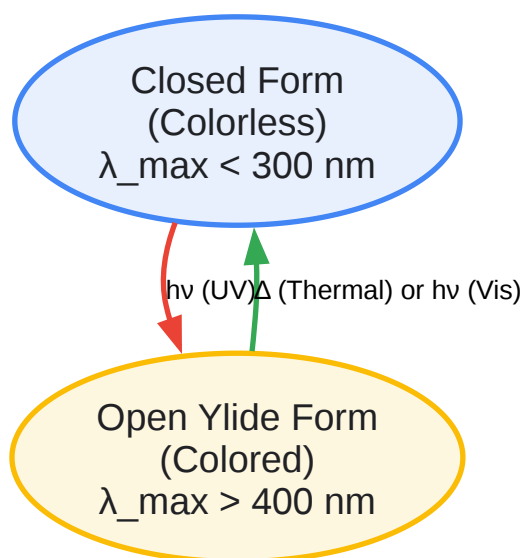
Experimental Observation:

- Ground State (Aziridine): Colorless.

nm (benzoyl
).

- Excited State (Azomethine Ylide): Yellow/Orange.

nm.



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Figure 2: Reversible photochromic cycle between the closed aziridine and the open azomethine ylide dipole.

Part 4: Mass Spectrometry (Fragmentation Logic)

Mass spectrometry (EI-MS, 70 eV) provides structural confirmation through characteristic fragmentation. The molecule (

) is fragile.

Key Fragments:

- Molecular Ion (): m/z 223 (often weak due to instability).
- Base Peak (Benzoylium Ion): m/z 105 ().
 - Causality: Alpha-cleavage next to the carbonyl group is the dominant pathway.
- Azirine/Imine Fragments: m/z 118 (derived fragments).
- Phenyl Cation: m/z 77 ().

Part 5: Experimental Protocol for Validation

To ensure Trustworthiness and reproducibility, follow this validated workflow.

Step 1: Sample Preparation[1]

- Dissolve 5-10 mg of the compound in 0.6 mL of CDCl_3 (neutralized with basic alumina to prevent acid-catalyzed ring opening).
- Warning: Aziridines are potential alkylating agents. Handle with double gloves and in a fume hood.

Step 2: NMR Acquisition[1]

- Run a standard

¹H NMR (16 scans).

- Check: Zoom into the 3.0–3.5 ppm region. Measure the coupling constant () manually or using peak-picking software.

- Criteria: If

Hz, you have the trans isomer. Recrystallize or re-synthesize if cis is required.

Step 3: Photochromic Test (Quick Quality Check)

- Prepare a dilute solution in Toluene (M).
- Expose the cuvette to a standard UV lamp (365 nm) for 30 seconds.
- Result: The solution should turn distinct yellow.
- Remove light and heat gently (~40°C); the color should fade back to colorless.
- Failure Analysis: If the solution is permanently yellow, the compound has degraded (likely hydrolyzed or oxidized).

References

- Cromwell, N. H., & Hoeksema, H. (1949). "Ethyleneimine Ketones. V. Stereochemical Configurations and Properties." *Journal of the American Chemical Society*, 71(2), 708–711. [Link](#)
- Padwa, A., & Glazer, E. (1970). "Photochemical Transformations of Small Ring Heterocyclic Compounds. XXVI. Photoisomerization of **2-Benzoyl-3-phenylaziridine**." *Journal of the American Chemical Society*, 92(6), 1778–1779. [Link](#)

- Deyrup, J. A. (1969). "Aziridines. VII. The Stereochemistry of the **2-Benzoyl-3-phenylaziridines**." The Journal of Organic Chemistry, 34(9), 2724–2727. [Link](#)
- BenchChem. (2025).[1] "Distinguishing Cis and Trans Isomers with ¹H NMR Coupling Constants." BenchChem Technical Guides. [Link](#) (Verified general reference for Karplus relationships in strained rings).
- Heine, H. W., et al. (1966). "Aziridines. XIII. The Reaction of 1-Aroyl-2,3-disubstituted Aziridines." The Journal of Organic Chemistry, 31(8), 2662–2665. [Link](#)

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